

Application Notes and Protocols: PZ703b

Solubility

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Compound of Interest

Compound Name: PZ703b

Cat. No.: B10831864

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Introduction

PZ703b is a potent and selective BCL-XL PROTAC (Proteolysis Targeting Chimera) degrader that has shown significant promise in cancer research.[1][2][3] It induces apoptosis and inhibits cancer cell proliferation by targeting BCL-XL for degradation.[1][4] As with any compound intended for in vitro and in vivo studies, understanding its solubility characteristics is paramount for accurate and reproducible experimental results. These application notes provide a summary of the known solubility of **PZ703b** in Dimethyl Sulfoxide (DMSO) and other solvent systems, along with protocols for solution preparation.

Physicochemical Properties of PZ703b

A summary of the key chemical information for **PZ703b** is provided below.

Property	Value
Molecular Formula	C80H102ClF3N10O11S4
Molecular Weight	1600.43 g/mol
Appearance	White to off-white solid
CAS Number	2471970-56-4

Solubility Data

The solubility of **PZ703b** has been determined in DMSO and in co-solvent formulations suitable for in vivo experiments. The following table summarizes the available quantitative data.

Solvent/System	Concentration	Molarity	Notes
DMSO	100 mg/mL	62.48 mM	Requires sonication and warming to 60°C. Use of new, non-hygroscopic DMSO is recommended for optimal solubility. [1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 4.5 mg/mL	≥ 2.75 mM	Clear solution suitable for in vivo administration. [4]
10% DMSO, 90% Corn Oil	≥ 4.5 mg/mL	≥ 2.75 mM	Clear solution suitable for in vivo administration. [4]

It is important to note that for many PROTACs, which are often large and hydrophobic molecules, aqueous solubility can be limited.[\[5\]](#)[\[6\]](#)

Experimental Protocols

Preparation of a 10 mM PZ703b Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PZ703b** in DMSO, a common starting point for in vitro assays.

Materials:

- **PZ703b** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes

- Vortex mixer
- Water bath or heat block
- Ultrasonic bath

Protocol:

- Weighing: Accurately weigh the desired amount of **PZ703b** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM solution, you will need 16.00 mg of **PZ703b**.
- Solvent Addition: Add the calculated volume of DMSO to the tube. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, warm the solution to 60°C using a water bath or heat block.[\[1\]](#)
 - Further aid dissolution by placing the tube in an ultrasonic bath for 5-10 minutes.[\[5\]](#)
- Visual Inspection: Ensure the solution is clear and free of any visible precipitate before use.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)[\[4\]](#)

Preparation of PZ703b Formulation for In Vivo Studies

This protocol details the preparation of a dosing solution for in vivo experiments using a co-solvent system.

Materials:

- **PZ703b** stock solution in DMSO (e.g., 45 mg/mL)
- PEG300

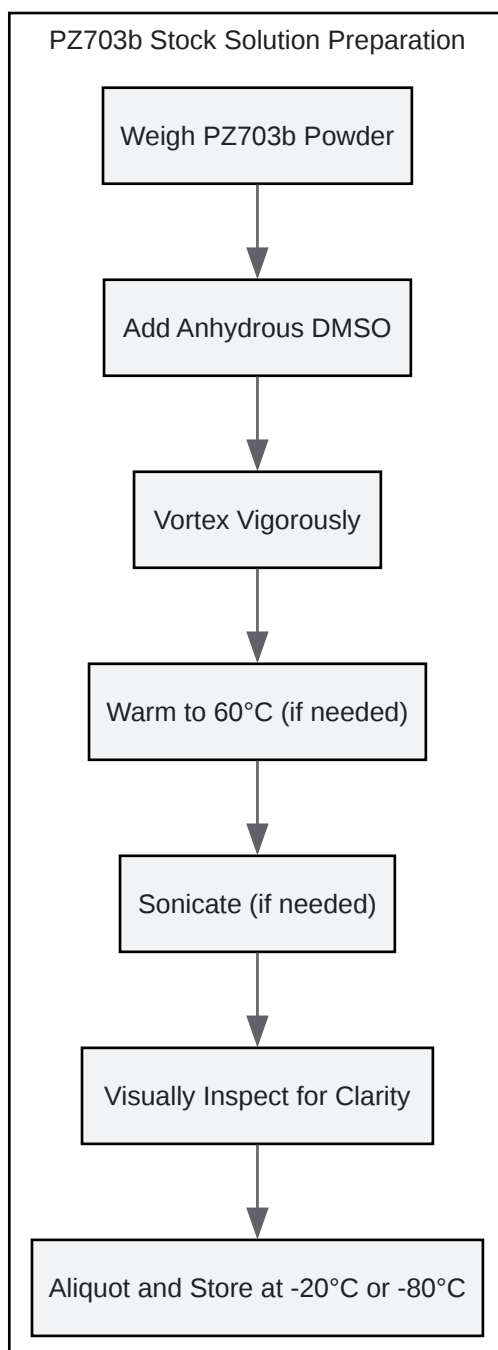
- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes
- Vortex mixer

Protocol (for 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline):[\[4\]](#)

- Prepare a concentrated DMSO stock: Prepare a clear stock solution of **PZ703b** in DMSO (e.g., 45 mg/mL).
- Mixing Solvents: In a sterile tube, add the solvents in the following order, mixing thoroughly after each addition:
 - Add 400 μ L of PEG300.
 - Add 100 μ L of the 45 mg/mL **PZ703b** DMSO stock solution and mix until uniform.
 - Add 50 μ L of Tween-80 and mix thoroughly.
 - Add 450 μ L of saline to bring the final volume to 1 mL.
- Final Concentration: This procedure yields a 4.5 mg/mL solution of **PZ703b**.
- Administration: It is recommended to prepare this working solution fresh on the day of use.[\[4\]](#)

Visualizations

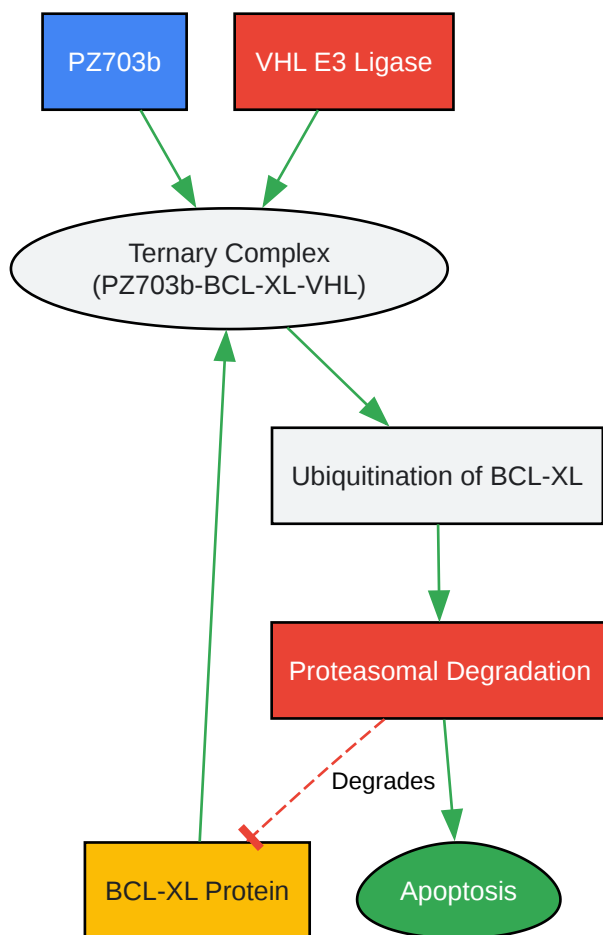
Experimental Workflow for PZ703b Stock Solution Preparation



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Caption: Workflow for preparing a **PZ703b** stock solution in DMSO.

Simplified Signaling Pathway of **PZ703b** Action



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Caption: Simplified mechanism of **PZ703b**-induced BCL-XL degradation and apoptosis.

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